

# Unveiling Viburnitol: A Technical Chronicle of its Discovery and Isolation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Viburnitol

Cat. No.: B1251105

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A deep dive into the historical archives of natural product chemistry reveals the discovery and initial isolation of **viburnitol**, a cycloheptanepentol, by the pioneering chemists Frederick Belding Power and Frank Tutin in 1908. This technical guide illuminates the original experimental methodologies employed for its extraction from *Viburnum tinus* and presents the quantitative data that first characterized this intriguing natural product.

## Discovery and Historical Context

In the early 20th century, the chemical investigation of medicinal plants was a burgeoning field, with chemists diligently working to isolate and identify the active principles responsible for their therapeutic effects. It was within this scientific landscape that Power and Tutin undertook a systematic chemical examination of the leaves of *Viburnum tinus*, a species of flowering plant in the family Adoxaceae, native to the Mediterranean region. Their meticulous work, published in the *Journal of the Chemical Society, Transactions* in 1908, led to the first-ever isolation of a new crystalline substance they named "**viburnitol**." This discovery was a significant contribution to the understanding of the chemical constituents of the *Viburnum* genus.

## Experimental Protocols for the Isolation of Viburnitol

The original isolation of **viburnitol** by Power and Tutin was a multi-step process involving classical extraction and purification techniques. The following is a detailed description of the probable experimental protocol, reconstructed from their 1908 publication.

## Initial Extraction of Plant Material

The process commenced with the collection and drying of the leaves of *Viburnum tinus*. A large quantity of the dried and ground leaves was subjected to exhaustive extraction with hot ethanol. This initial step was crucial for the efficient removal of a wide range of organic compounds from the plant matrix.

## Purification of the Ethanolic Extract

The resulting ethanolic extract, a complex mixture of various plant constituents, underwent a series of purification steps. The ethanol was distilled off to yield a concentrated aqueous extract. This concentrate was then treated with a solution of basic lead acetate. This reagent was commonly used at the time to precipitate tannins, gums, and other impurities, thereby clarifying the extract.

## Removal of Lead and Subsequent Crystallization

The excess lead from the filtrate was carefully removed by precipitation with hydrogen sulfide. The resulting lead-free solution was then concentrated under reduced pressure to a syrup. Upon standing for a prolonged period, a crystalline substance, **viburnitol**, separated from the syrupy residue.

## Recrystallization for Purity

The crude **viburnitol** crystals were further purified by repeated recrystallization from hot ethanol or water. This process of dissolving the crystals in a hot solvent and allowing them to cool slowly is a standard technique to obtain highly pure crystalline compounds.

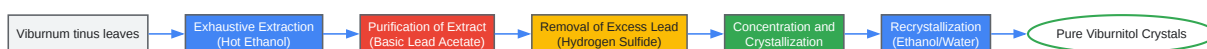
## Quantitative Data and Physicochemical Characterization

Power and Tutin's 1908 paper provided the first quantitative data on the yield and physicochemical properties of **viburnitol**. These initial findings were instrumental in its characterization as a new natural product.

Parameter	Reported Value (1908)
Yield from Viburnum tinus leaves	Not explicitly quantified as a percentage of the total leaf mass in the initial report, but isolated in sufficient quantity for characterization.
Melting Point	175-176 °C
Optical Rotation	Optically inactive
Elemental Analysis	Consistent with the empirical formula $C_7H_{14}O_5$

## Logical Workflow of Viburnitol Isolation

The logical progression of the experimental steps for the isolation of **viburnitol** can be visualized as a clear workflow, starting from the raw plant material and culminating in the pure crystalline compound.



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Workflow for the historical isolation of **viburnitol**.

## Conclusion

The discovery and isolation of **viburnitol** by Power and Tutin in 1908 represent a significant milestone in the field of natural product chemistry. Their systematic approach, employing the established techniques of the time, allowed for the identification of a novel cycloheptanepentol from *Viburnum tinus*. The foundational quantitative data and experimental protocols they reported have paved the way for subsequent research into the chemistry and potential biological activities of this interesting natural compound. This in-depth guide serves as a valuable resource for researchers, scientists, and drug development professionals interested in the history and isolation of **viburnitol**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)